

Application Notes and Protocols for Reactions Involving 3-Bromophenethyl Alcohol

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Compound of Interest

Compound Name: *3-Bromophenethyl alcohol*

Cat. No.: *B1273047*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide to common experimental setups and reactions involving **3-Bromophenethyl alcohol** (also known as 2-(3-bromophenyl)ethanol). This versatile building block is a valuable starting material in the synthesis of a wide range of compounds, particularly in the fields of medicinal chemistry and materials science. The presence of both a reactive aryl bromide and a primary alcohol allows for a variety of chemical transformations, including palladium-catalyzed cross-coupling reactions and oxidations.

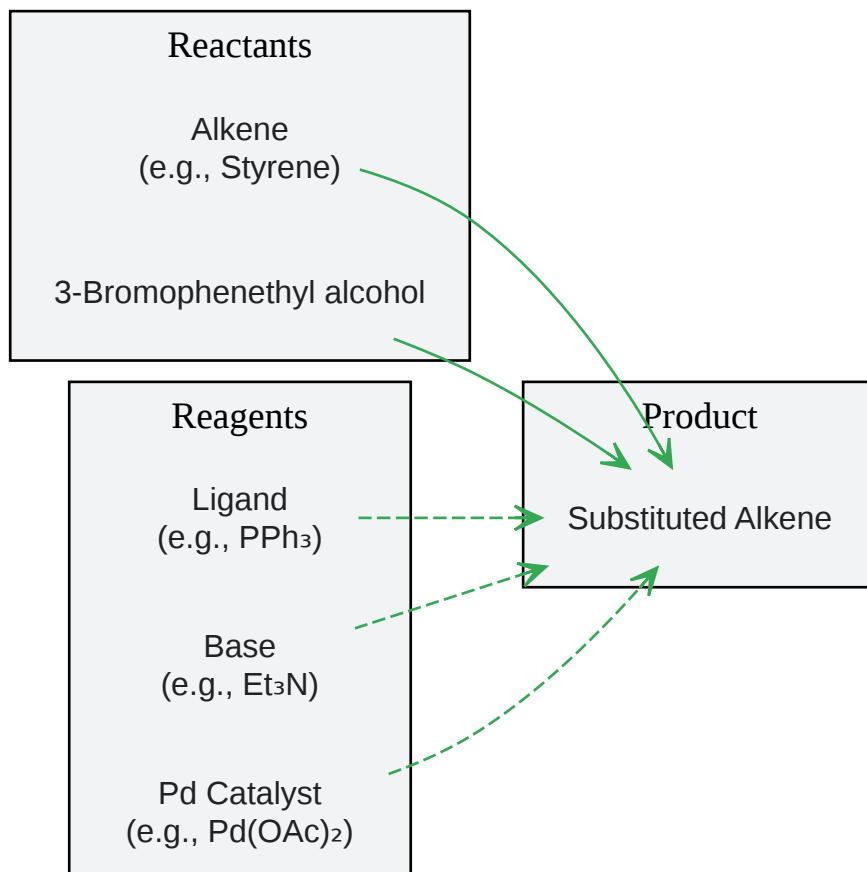
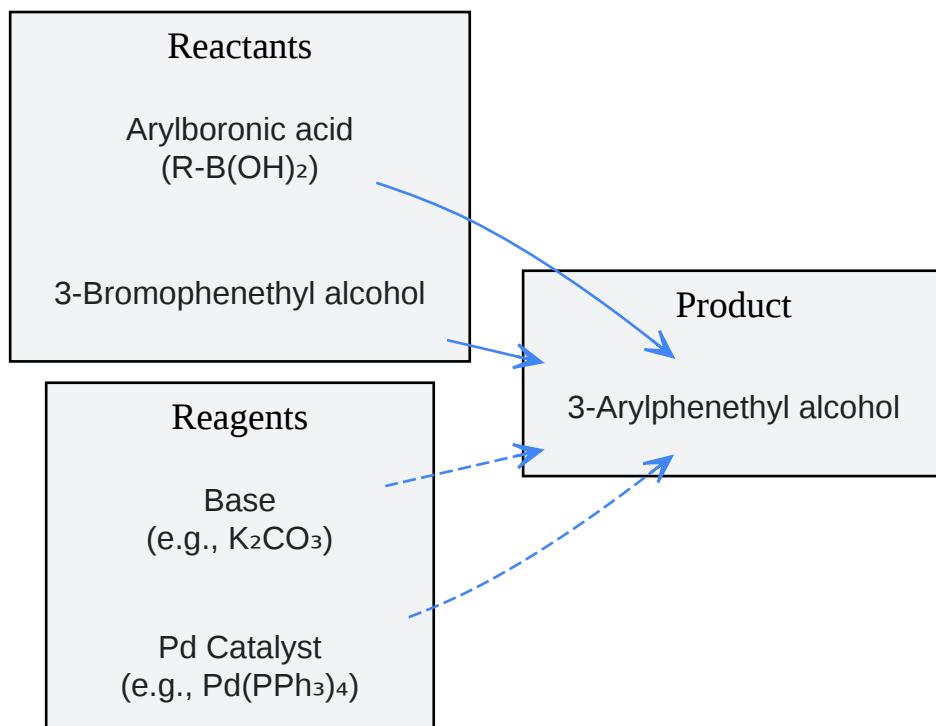
I. Palladium-Catalyzed Cross-Coupling Reactions

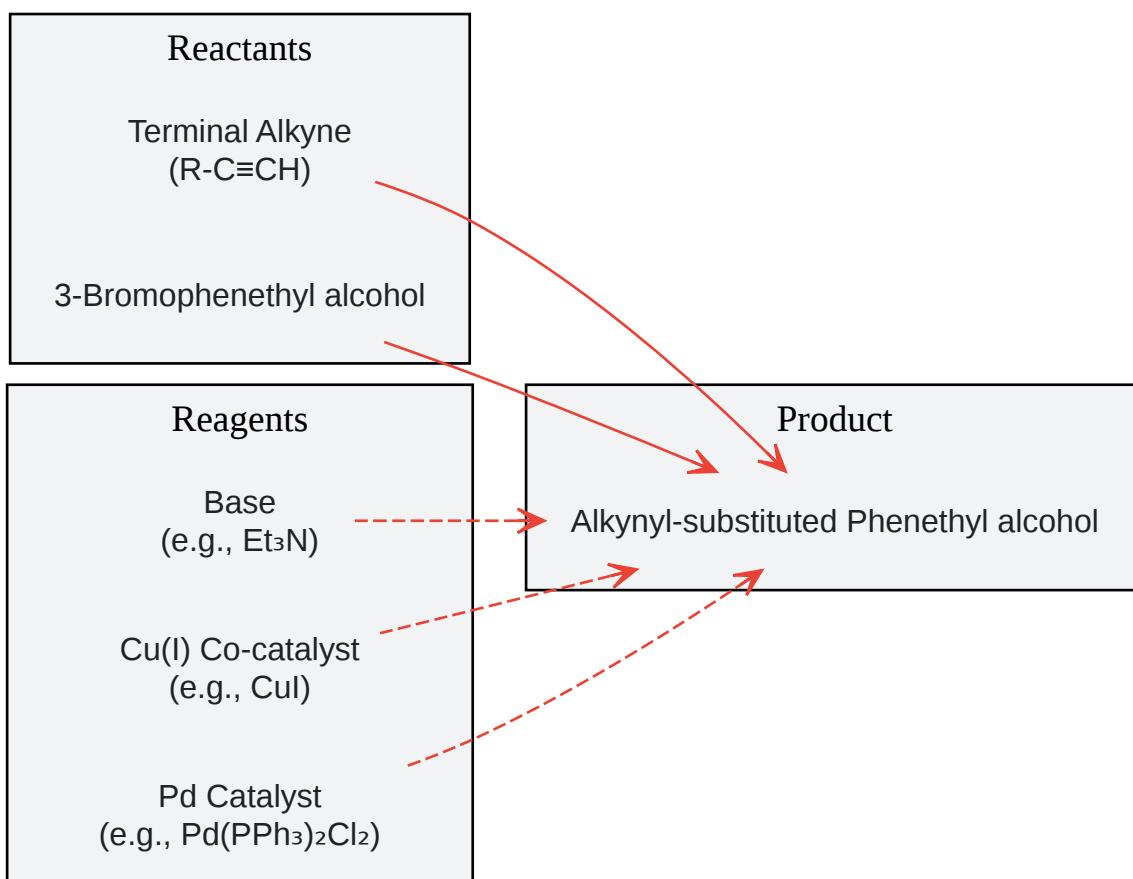
Palladium-catalyzed cross-coupling reactions are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds. For **3-Bromophenethyl alcohol**, these reactions typically occur at the aryl bromide position. It is important to consider that the primary alcohol may interfere with some coupling reactions or the reagents used. In such cases, protection of the alcohol group may be necessary. Common protecting groups for alcohols include silyl ethers (e.g., TBDMS) or acetals (e.g., THP), which can be removed under specific conditions after the coupling reaction.^{[1][2]}

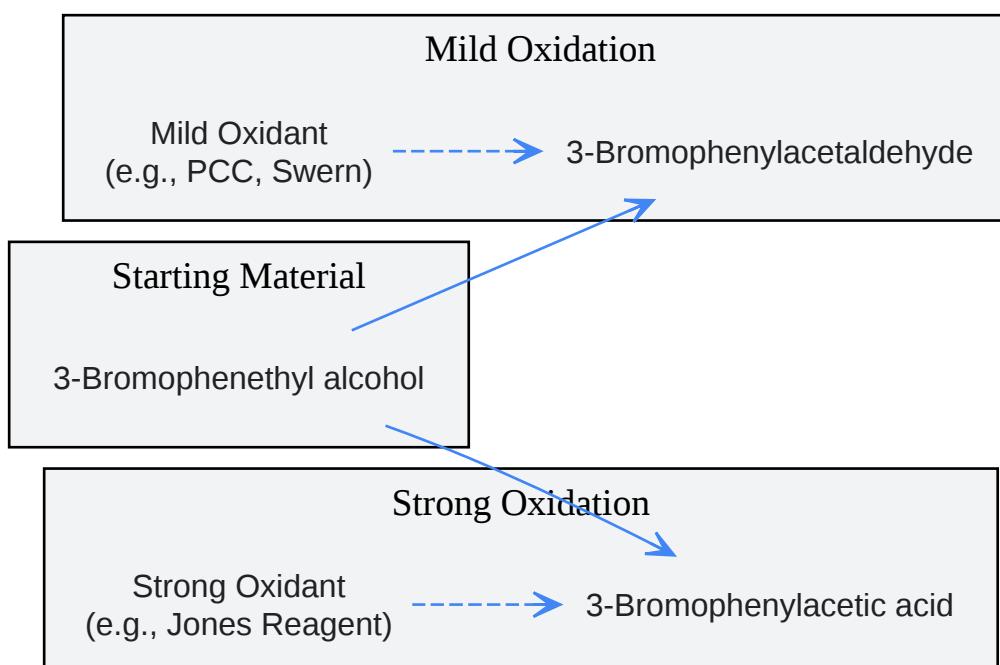
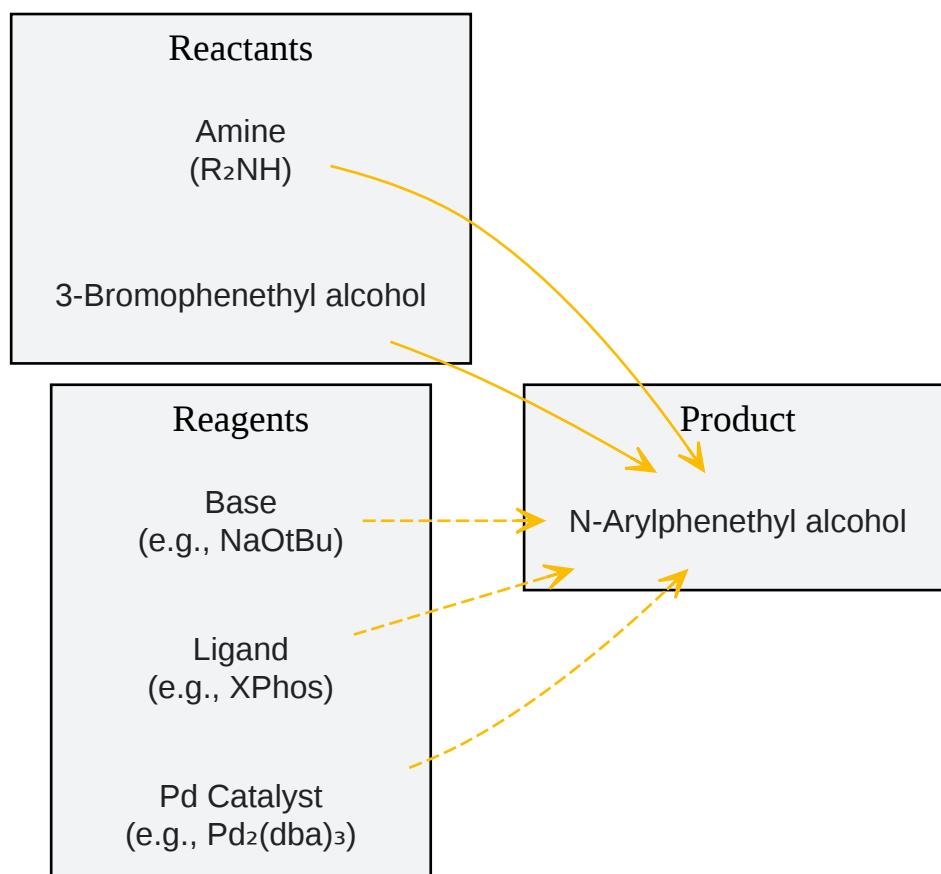
Suzuki-Miyaura Coupling

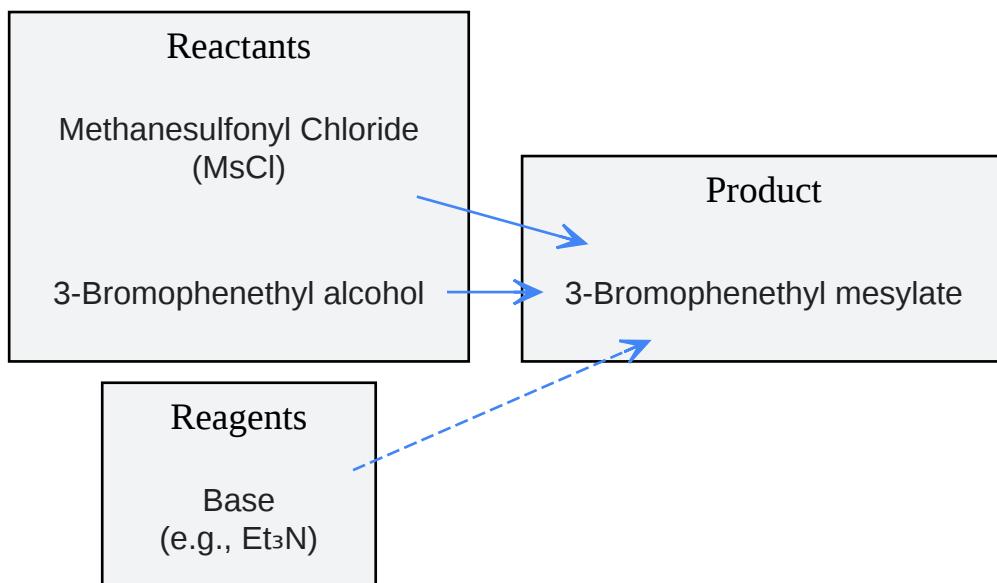
The Suzuki-Miyaura coupling is a widely used reaction for the formation of C-C bonds between an organoboron compound and an organohalide.^[3] This reaction is particularly useful for synthesizing biaryl compounds.

Reaction Scheme:









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